

A Comparative Performance Evaluation of Karanal in Consumer Product Bases

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Compound of Interest

Compound Name: *Karanal*

Cat. No.: *B1171237*

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A Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract:

This guide provides a comprehensive performance evaluation of **Karanal**, a woody-amber fragrance ingredient, across various consumer product applications. It offers a comparative analysis with alternative ingredients, supported by available technical data. Detailed experimental protocols for assessing fragrance performance are provided, alongside visualizations of a generic olfactory signaling pathway and an experimental workflow for substantivity testing. This document is intended to serve as a valuable resource for professionals in the fields of fragrance science, product development, and toxicology.

Regulatory Note: **Karanal** has been identified as a Substance of Very High Concern (SVHC) by the European Chemicals Agency (ECHA) and its use in cosmetic products in the European Union has been prohibited since August 27, 2023.^[1] Users of this guide are strongly advised to consult and adhere to all local and international regulations regarding the use of this ingredient. The information presented here is for scientific and comparative purposes.

Introduction

Karanal is a synthetic aroma chemical known for its powerful, radiant, and dry woody-amber scent.^{[2][3][4][5]} Developed for its high impact and tenacity, it has been utilized in a range of consumer products, from fine fragrances to detergents and soaps.^{[2][3]} This guide aims to

provide an objective comparison of **Karanal**'s performance characteristics against other commonly used woody-amber fragrance ingredients.

Comparative Performance Data

The following tables summarize the available performance data for **Karanal** and selected alternatives. The data has been compiled from technical data sheets and other publicly available resources.

Table 1: Physicochemical Properties

Property	Karanal	Norlimbanol	Ambermax	Sylvamber
CAS Number	117933-89-8	70788-30-6	929625-08-1	54464-57-2 / 68155-66-8
Manufacturer	Givaudan	Firmenich	Givaudan	DRT
Odor Profile	Powerful, radiant, dry woody-amber[2][3][4][5]	Powerful, dry woody, ambery[6]	Powerful, substantive, rich ambery, woody-cedarwood facets	Strong amber, woody[6]
Appearance	Colorless to pale yellow liquid	Liquid, may crystallize	Colorless liquid	Clear, colorless to slightly amber liquid[6]
Molecular Weight	266.42 g/mol	226 g/mol	-	234 g/mol
Vapor Pressure	0.0009 hPa @ 25°C[5]	0.00005 Pa @ 20°C	-	-
LogP	5.2	5.42	-	-
Flash Point	> 93.33 °C[6]	>100°C	-	134°C

Table 2: Performance in Fine Fragrance

Performance Metric	Karanal	Norlimbanol	Ambermax	Sylvamber
Recommended Use Level	Traces - 2% [2] [5]	0.82% - 4%	-	-
Tenacity on Blotter	Several months [5]	1 week	-	-
Odor Life on Smelling Strip	96 hours [4]	-	-	-
Notes	Heart and base note	Top, heart, and base note	Base note	Base note

Table 3: Performance in Personal Care Products

Product Base	Performance Metric	Karanal	Norlimbanol	Ambermax	Sylvamber
Shampoo	Recommended Use Level	Good performance	0.29% - 0.99%	Good performance	-
Substantivity (Wet/Dry)	Good	Good (Wet/Dry)	Outstanding fiber substantivity	Stable in soap	
Soap (Bar)	Recommended Use Level	Good performance	0.18% - 0.89%	Good performance	-
Bloom in Soap	Good [5]	Good (Foam/Dry Hand)	-	-	
Antiperspirant	Stability	Moderate (pH 3.5) [5]	-	-	-

Table 4: Performance in Household Products

Product Base	Performance Metric	Karanal	Norlimbanol	Ambermax	Sylvamber
Fabric Conditioner	Recommended Use Level	Good performance	0.28% - 0.88%	Good performance	-
Substantivity (Wet/Dry)	Good	Good (Wet/Dry)	Outstanding fabric substantivity	-	-
Liquid Detergent	Stability	Good (pH 9) [5]	0.17% - 0.53%	Good performance	-
Powder Detergent	Stability	Good (pH 10.5)[5]	-	-	-
Acid Cleaner	Stability	Good (pH 2) [5]	-	-	-
Liquid Bleach	Stability	Moderate (pH 11)[5]	-	-	-

Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the performance of fragrance ingredients in consumer product bases.

3.1. Fragrance Substantivity on Fabric

Objective: To quantify the amount of fragrance material that remains on a fabric after a washing and drying cycle.

Materials:

- Standard cotton swatches
- Unfragranced liquid fabric softener base
- Fragrance ingredient to be tested (e.g., **Karanal**)

- Ethanol (for dilution)
- Laboratory washing machine
- Headspace gas chromatography-mass spectrometry (HS-GC-MS) system
- 20 mL headspace vials with crimp caps

Procedure:

- Sample Preparation:
 - Prepare a solution of the fragrance ingredient in the unfragranced fabric softener base at a predetermined concentration (e.g., 1% w/w).
 - Allow the fragranced base to equilibrate for 24 hours.
- Washing Cycle:
 - Place a pre-weighed cotton swatch into the laboratory washing machine.
 - Add a standard amount of the fragranced fabric softener to the rinse cycle.
 - Complete the washing and rinse cycle under controlled conditions (water temperature, volume, and agitation).
- Drying:
 - The washed fabric swatch is line-dried in a controlled environment (temperature and humidity) for a specified period (e.g., 24 hours).
- Headspace Analysis:
 - Cut a small, precise portion of the dried fabric swatch and place it into a 20 mL headspace vial.
 - Seal the vial with a crimp cap.
 - Place the vial in the HS autosampler.

- Incubate the vial at a set temperature (e.g., 100°C) for a specific time to allow the fragrance molecules to volatilize into the headspace.
- An aliquot of the headspace is automatically injected into the GC-MS for analysis.
- Data Analysis:
 - The concentration of the fragrance ingredient in the headspace is quantified by comparing the peak area to a pre-established calibration curve.
 - The amount of fragrance retained on the fabric is expressed as micrograms of fragrance per gram of fabric.

3.2. Fragrance Stability in a Product Base

Objective: To assess the chemical stability of a fragrance ingredient in a consumer product base over time and under various storage conditions.

Materials:

- Consumer product base (e.g., shampoo, lotion)
- Fragrance ingredient to be tested
- Glass storage containers
- Environmental chambers (for controlled temperature and humidity)
- Gas chromatography-mass spectrometry (GC-MS) system
- Solvents for extraction (e.g., dichloromethane)

Procedure:

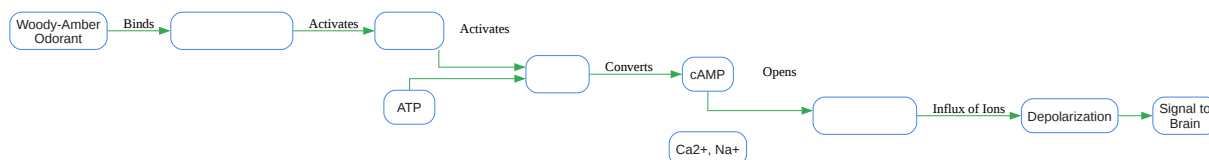
- Sample Preparation:
 - Incorporate the fragrance ingredient into the product base at a known concentration.
 - Divide the fragranced product into multiple samples in glass containers.

- Storage Conditions:
 - Store the samples under various conditions, including:
 - Elevated temperature (e.g., 40°C) to accelerate aging.
 - Room temperature (e.g., 25°C) as a control.
 - Exposure to UV light (to assess photodegradation).
- Time Points:
 - Analyze the samples at regular intervals (e.g., 0, 1, 2, 4, and 8 weeks).
- Extraction and Analysis:
 - At each time point, extract the fragrance from a known amount of the product using a suitable solvent.
 - Analyze the extract using GC-MS to identify and quantify the fragrance ingredient and any potential degradation products.
- Data Analysis:
 - Compare the concentration of the fragrance ingredient at each time point to the initial concentration (time 0).
 - Calculate the percentage of degradation over time for each storage condition.
 - Assess any changes in the odor profile of the product through sensory evaluation by a trained panel.

Mandatory Visualizations

4.1. Olfactory Signaling Pathway

The following diagram illustrates a simplified, generic signaling pathway for the perception of a woody-amber odorant.

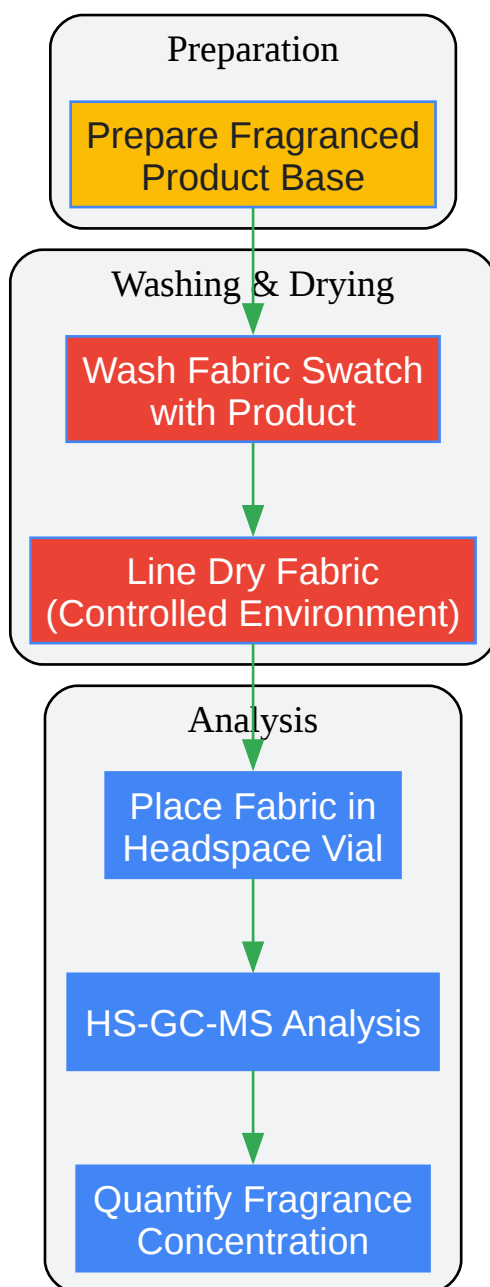


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A simplified diagram of the olfactory signal transduction cascade.

4.2. Experimental Workflow for Substantivity Testing

The diagram below outlines the key steps in a typical experimental workflow for evaluating fragrance substantivity on fabric.



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Experimental workflow for fragrance substantivity testing on fabric.

Conclusion

Karanal demonstrates robust performance across a variety of consumer product bases, particularly in terms of its substantivity on fabric and stability in neutral to alkaline conditions. Its powerful and diffusive woody-amber character has made it a valuable tool in the perfumer's

palette. However, due to recent regulatory changes in the European Union, its use in cosmetics is now restricted. The alternatives discussed, such as Norlimbanol, Ambermax, and Sylvamber, offer similar olfactory profiles and performance characteristics, providing formulators with viable options. The selection of a suitable alternative will depend on the specific application, desired odor profile, and regulatory requirements of the target market. The experimental protocols outlined in this guide provide a framework for conducting rigorous in-house evaluations to determine the optimal fragrance ingredient for a given product formulation.

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